

# Personal protective equipment for handling **19(R)-HETE**

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## *Compound of Interest*

Compound Name: **19(R)-HETE**

Cat. No.: **B1260283**

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## Essential Safety and Handling Guide for **19(R)-HETE**

This guide provides crucial safety protocols and logistical information for the handling and disposal of **19(R)-Hydroxyeicosatetraenoic acid (19(R)-HETE)**. Adherence to these procedures is vital for ensuring a safe laboratory environment for researchers, scientists, and drug development professionals. The information is compiled from safety data sheets and chemical handling resources to build trust and provide value beyond the product itself.

## Hazard Identification and Personal Protective Equipment (PPE)

**19(R)-HETE** is a physiologically active substance that must be handled with care. The primary hazards identified are skin and serious eye irritation. Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

Recommended PPE for Handling **19(R)-HETE**:

- Eye and Face Protection: Chemical splash goggles or safety glasses that meet the ANSI Z.87.1 standard should be worn.[\[1\]](#) If there is a significant risk of splashing, a face shield should be worn over the safety glasses.[\[1\]](#)[\[2\]](#)

- Hand Protection: Chemical-resistant gloves, such as disposable nitrile gloves, are required. [1] It is crucial to inspect gloves before each use and change them immediately upon contact with the chemical. For compounds supplied in a solvent like ethanol, ensure the glove material is resistant to the solvent.
- Body Protection: A laboratory coat must be worn and buttoned to cover as much skin as possible. Long pants and shoes that cover the entire foot (closed-toe and closed-heel) are also required.
- Respiratory Protection: While generally not required if work is conducted in a well-ventilated area, respiratory protection may be necessary if there is a risk of aerosol formation. Use of a respirator requires adherence to a formal respiratory protection program, including fit testing and medical evaluation.

## Physicochemical and Safety Data

The following table summarizes key quantitative data for **19(R)-HETE**. This information is critical for safe handling, storage, and emergency planning.

Property	Value	Source
Formal Name	19R-hydroxy-5Z,8Z,11Z,14Z-eicosatetraenoic acid	
CAS Number	115461-39-7	
Molecular Formula	C <sub>20</sub> H <sub>32</sub> O <sub>3</sub>	
Molecular Weight	320.5 g/mol	
Appearance	Typically supplied as a solution in ethanol	
Melting Point	-49 °C / -56 °F	
Boiling Point	169 - 171 °C (at 0.2 hPa)	
Density	0.922 g/cm <sup>3</sup> (at 25 °C)	
Solubility	Ethanol: 50 mg/ml; DMSO: 20 mg/ml; DMF: 20 mg/ml	
Primary Hazards	Causes skin irritation (H315), Causes serious eye irritation (H319)	

## Operational and Disposal Plan

A systematic approach to handling and disposal minimizes risks. The following step-by-step guidance outlines the complete workflow.

### A. Safe Handling Protocol

- Preparation:
  - Ensure good ventilation, preferably by working inside a chemical fume hood.
  - Confirm that an eyewash station and safety shower are accessible.
  - Don all required PPE as specified in Section 1.

- Handling:
  - Avoid all direct contact with the substance.
  - Prevent the formation of aerosols.
  - Use only the amount of material necessary for the experiment.
- Post-Handling:
  - Immediately change any contaminated clothing.
  - Wash hands and face thoroughly after handling the substance.
  - Decontaminate all work surfaces.

#### B. Storage

- Store the material in its original, tightly sealed container.
- For long-term stability ( $\geq$  2 years), store at -20°C.

#### C. Spill Response

- Immediate Actions: Evacuate and secure the area. Ensure adequate ventilation.
- Containment: Wear full PPE. Cover drains to prevent environmental release.
- Clean-up: Absorb the spill with a liquid-binding, inert material such as sand, diatomite, or universal binders. Collect the absorbed material into a suitable container for disposal.
- Decontamination: Clean the affected area thoroughly.

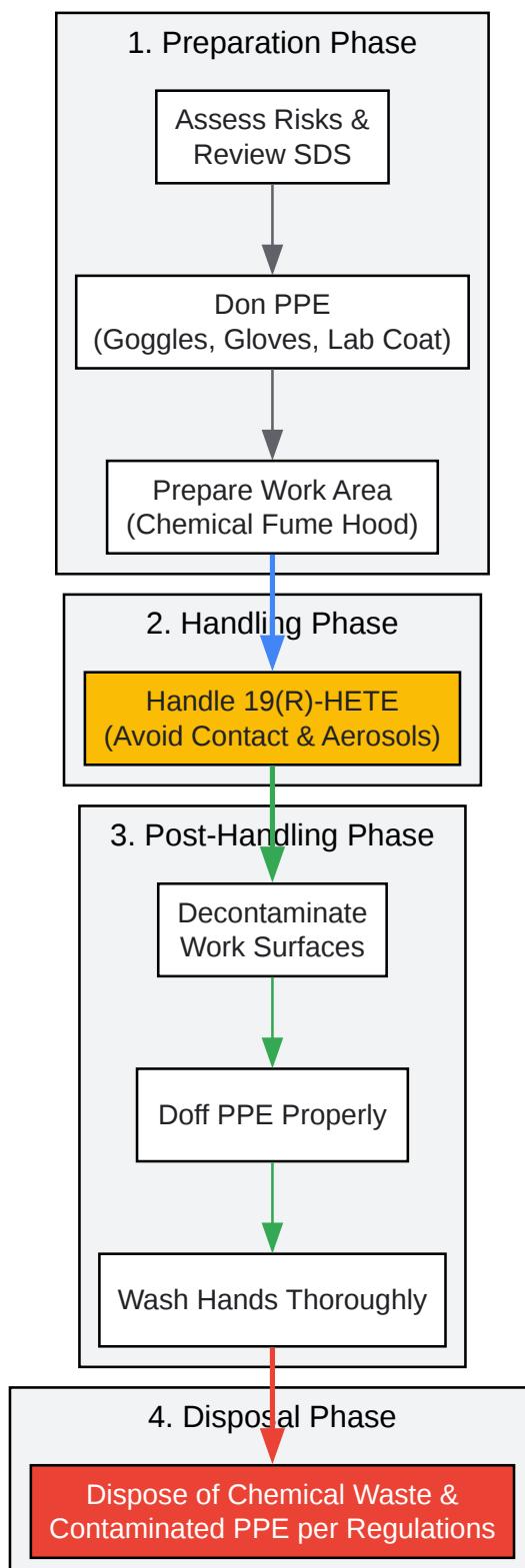
#### D. Disposal Plan

- All waste material, including contaminated consumables and empty containers, must be disposed of in accordance with federal, state, and local environmental regulations.
- Do not allow the product or its container to enter drains or waterways.

- Treat uncleaned containers as you would the product itself.

## Visual Workflow for Safe Handling

The following diagram illustrates the procedural workflow for safely managing **19(R)-HETE** in a laboratory setting.

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## References

- 1. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 2. hazmatschool.com [hazmatschool.com]
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